

Technical Guide: 4-Azaspiro[2.4]heptan-7-ol – Physicochemical Profile & Synthetic Utility

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Compound of Interest

Compound Name: 4-Azaspiro[2.4]heptan-7-ol

Cat. No.: B11924275

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Molecular Identity & Physicochemical Profile[1]

4-Azaspiro[2.4]heptan-7-ol is a spirocyclic secondary amine featuring a pyrrolidine ring fused to a cyclopropane moiety at the

-carbon (position 2 of the pyrrolidine). The "7-ol" designation indicates a hydroxyl group at the

-position relative to the nitrogen, making this molecule a conformationally constrained analog of 3-hydroxyproline (or 4-hydroxyproline depending on specific stereochemical mapping).

This scaffold is critical in drug discovery for modulating basicity, lipophilicity, and metabolic stability compared to the parent pyrrolidine.

Core Data Summary

Property	Data	Notes
IUPAC Name	4-Azaspiro[2.4]heptan-7-ol	Systematic numbering
Common Name	7-Hydroxy-4-azaspiro[2.4]heptane	
CAS Number	1556401-90-1 (Free Base) 1781039-95-9 (HCl Salt)	Primary identifiers for procurement
Molecular Formula		
Molecular Weight	113.16 g/mol (Free Base) 149.62 g/mol (HCl Salt)	Monoisotopic Mass: 113.0841
LogP (Predicted)	-0.82	Highly polar due to amine/hydroxyl
pKa (Predicted)	~9.5 (Amine), ~14 (Alcohol)	Typical secondary amine basicity
H-Bond Donors/Acceptors	2 Donors / 2 Acceptors	

Structural Numbering & Stereochemistry

The spiro[2.4]heptane system is numbered starting from the smaller ring.

- Cyclopropane Ring: Carbons 1, 2, and 3 (Spiro center).
- Pyrrolidine Ring: Nitrogen at position 4 (adjacent to spiro C3), followed by carbons 5, 6, and 7.
- Hydroxyl Position: The "7-ol" places the -OH group on carbon 7, which is adjacent to the spiro center C3. This corresponds to the 3-position of a standard pyrrolidine ring (beta-hydroxy).

“

Stereochemical Note: The molecule possesses two chiral centers: C3 (spiro) and C7 (carbinol). This gives rise to diastereomers (cis or trans relationship between the cyclopropane methylene and the hydroxyl group). Commercial supplies often specify stereochemistry (e.g., trans or specific enantiomers like

depending on the precursor).

Synthetic Methodology

The synthesis of **4-azaspiro[2.4]heptan-7-ol** typically relies on the construction of the spiro-cyclopropane ring onto a pre-existing pyrrolidinone or pyrrolidine core. The most robust route employs Petasis olefination followed by Simmons-Smith cyclopropanation, allowing for scalable access to the scaffold.

Protocol: Spiro-Cyclopropanation Strategy

This protocol describes the synthesis starting from a protected 3-hydroxy-pyrrolidin-2-one derivative.

Reagents & Conditions

- Precursor:

-Boc-3-(benzyloxy)pyrrolidin-2-one (derived from 3-hydroxy-GABA or malic acid).
- Olefination: Dimethyltitanocene (Petasis reagent) or Tebbe reagent.
- Cyclopropanation: Diethylzinc (

) , Diiodomethane (

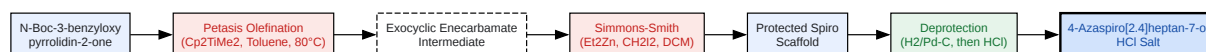
) , Trifluoroacetic acid (TFA).

Step-by-Step Workflow

- Olefination (Methylenation):
 - Dissolve
-Boc-3-(benzyloxy)pyrrolidin-2-one in anhydrous Toluene/THF.
 - Add Petasis reagent (
) (1.2 equiv) under inert atmosphere (
).
)
 - Heat to 70–80°C for 4–6 hours. The carbonyl oxygen is replaced by a methylene group (
), yielding the exocyclic enecarbamate.
 - Mechanistic Insight: The titanium carbene species reacts with the amide carbonyl, driven by the formation of strong Ti-O bonds.
- Simmons-Smith Cyclopropanation:
 - Cool the enecarbamate solution to 0°C in Dichloromethane (DCM).
 - Prepare the zinc carbenoid: Add
(5 equiv) followed slowly by
(10 equiv).
 - Stir at room temperature for 12–24 hours. The carbenoid adds across the electron-rich enecarbamate double bond to form the spiro-cyclopropane.
 - Critical Control: Maintain strict anhydrous conditions; moisture destroys the zinc reagent.
- Deprotection:
 - N-DeBoc: Treat with 4M HCl in Dioxane or TFA/DCM (1:1).
 - O-Debenzylation: Hydrogenation (
, Pd/C) in Methanol.

- Purification: Recrystallize the HCl salt from Ethanol/Ether.

Synthetic Pathway Diagram[1][2]



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Caption: Synthetic route via methylenation-cyclopropanation sequence.

Applications in Drug Discovery[2][3]

The **4-azaspiro[2.4]heptan-7-ol** scaffold is a high-value "building block" (BB) used to modify the physicochemical properties of peptide-based drugs.

Conformational Restriction

Replacing a standard proline residue with 4-azaspiro[2.4]heptane restricts the

and

torsion angles of the peptide backbone.

- Effect: Stabilizes
-turn secondary structures.
- Benefit: Increases binding affinity to receptors (e.g., GPCRs) by reducing the entropic penalty of binding.

HCV Protease Inhibitors

This scaffold is structurally homologous to the bicyclic proline derivatives found in Hepatitis C Virus (HCV) NS5A inhibitors (e.g., Ledipasvir).

- Mechanism: The spiro-cyclopropane ring fills hydrophobic pockets in the viral protein that the native proline cannot, improving potency.

Metabolic Stability

The spiro-fusion at the

-carbon (C3 of the spiro system) blocks metabolic oxidation at this position, a common clearance pathway for cyclic amines.

Analytical Characterization

To verify the identity of the synthesized or purchased material, the following analytical signatures are expected:

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 0.6–1.0 ppm (4H, m, Cyclopropane).
 - 3.0–3.5 ppm (m, Pyrrolidine ring protons).
 - 4.2 ppm (1H, m, CH-OH).
 - 5.5 ppm (1H, br s, OH).
 - 9.0–9.5 ppm (2H, br s,).
- Mass Spectrometry (ESI+):
 - m/z.
- Solubility:
 - Free base: Soluble in Methanol, DCM.
 - HCl Salt: Highly soluble in Water, DMSO; slightly soluble in Ethanol.

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